

Preclinical Profile of MIK-665: An In-Depth Technical Guide

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Compound of Interest

Compound Name: *Mik-665*
CAS No.: *1799638-19-9*
Cat. No.: *B15582650*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the preclinical in vitro and in vivo studies of **MIK-665** (also known as S64315), a potent and selective inhibitor of the anti-apoptotic protein Myeloid Cell Leukemia 1 (Mcl-1). Mcl-1 is a key member of the B-cell lymphoma 2 (Bcl-2) family of proteins and its overexpression is a common survival mechanism for various cancer cells, making it a compelling target for therapeutic intervention.^{[1][2]} This document summarizes key quantitative data, details experimental methodologies, and visualizes the underlying signaling pathways and experimental workflows.

Core Efficacy and Potency Data

MIK-665 has demonstrated significant potency and selectivity for Mcl-1 in a variety of preclinical models. The following tables summarize the key quantitative findings from in vitro and in vivo studies.

In Vitro Potency and Efficacy

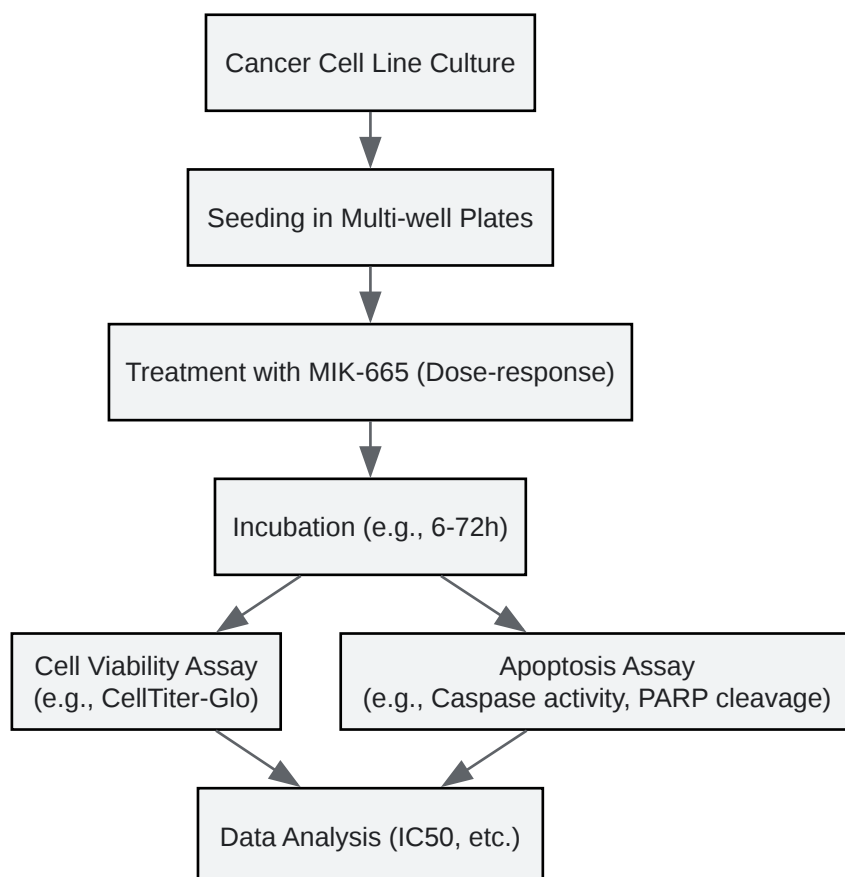
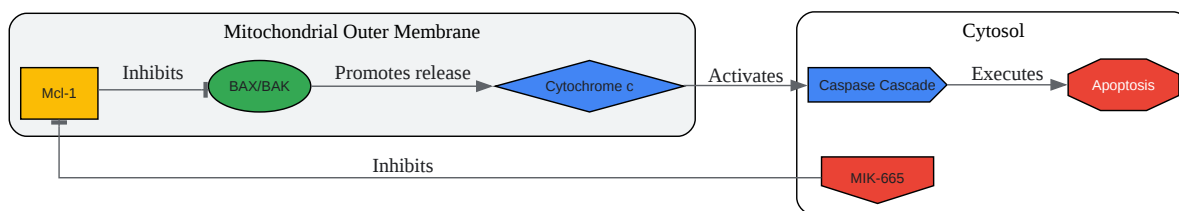
Parameter	Value	Cell Line/Assay Condition	Reference
Ki (human Mcl-1)	0.048 nM	Cell-free assay	[3]
Ki (Mcl-1)	1.2 nM	Cell-free assay	[4]
IC50 (MCL1)	1.81 nM	Not specified	[5]
IC50 (H929 cells)	250 nM	H929 multiple myeloma cells	[5]

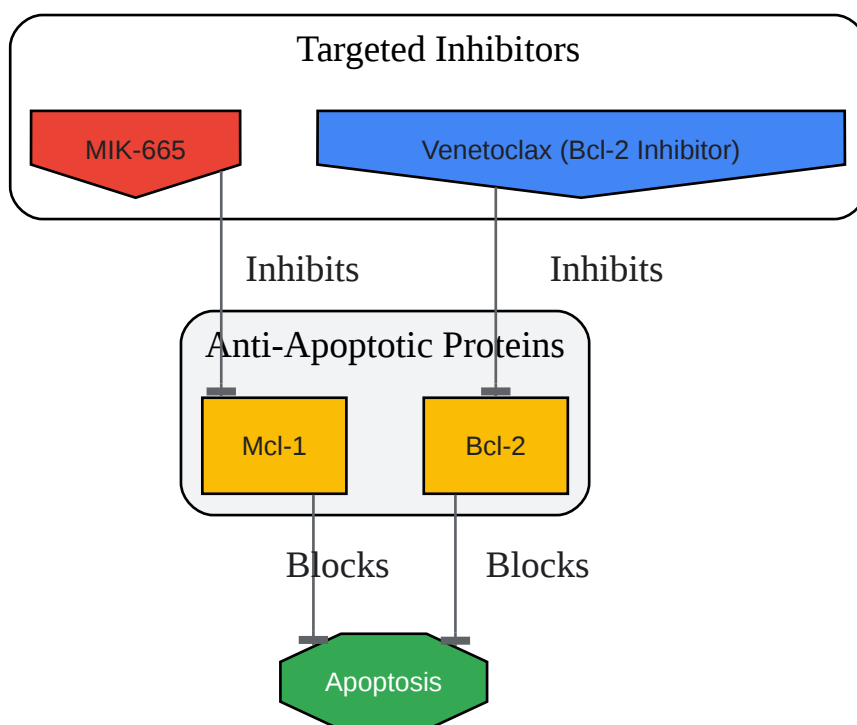
In Vivo Antitumor Activity

Animal Model	Dosing Regimen	Outcome	Reference
Hematological tumor models (mice and rats)	Intravenous administration	Potent and dose-dependent apoptotic and antitumor response; Complete regression of established tumors at well-tolerated doses.	[3]
Various xenograft models (mice and rats)	In combination with BCL201/S55746	Complete and durable antitumor responses.	[6]

Mechanism of Action and Signaling Pathway

MIK-665 functions by binding to and inhibiting the activity of Mcl-1, an anti-apoptotic protein.[1] This inhibition leads to the activation of the intrinsic apoptosis pathway in a BAX/BAK-dependent manner.[3] The diagram below illustrates the proposed signaling pathway.





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